

Technical Guide: Characterization and Analysis of -Thioguanine

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Compound of Interest

Compound Name: 2-Amino-6-mercaptopurine-
13C2,15N
CAS No.: 1330266-29-9
Cat. No.: B565389

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Executive Summary

Thioguanine (6-TG) is a critical thiopurine antimetabolite used in the treatment of acute myeloid leukemia (AML) and inflammatory bowel disease. Precise quantification of 6-TG and its active metabolites in biological matrices is essential for Therapeutic Drug Monitoring (TDM) due to the drug's narrow therapeutic index and complex metabolism via TPMT and NUDT15 pathways.

This guide provides the definitive physicochemical characterization of the stable isotope-labeled internal standard,

-Thioguanine. Unlike deuterium-labeled standards, this

isotopologue eliminates issues related to hydrogen/deuterium exchange and kinetic isotope effects (KIE), offering superior precision for LC-MS/MS bioanalysis.

Part 1: Chemical Identity & Isotopic Architecture

The Stoichiometric Shift

The introduction of stable isotopes alters the molecular mass without significantly impacting the chromatographic retention time, making this molecule an ideal internal standard (IS). The specific isotopologue requested contains two Carbon-13 atoms and one Nitrogen-15 atom.

Feature	Unlabeled 6-Thioguanine	-Labeled Thioguanine
Molecular Formula		
Monoisotopic Mass	167.0266 Da	170.0303 Da
Mass Shift ()	—	+3.0037 Da
CAS Registry	154-42-7 (Unlabeled)	Custom Synthesis / Research Grade

Exact Mass Calculation

For high-resolution mass spectrometry (HRMS), reliance on average molecular weight is insufficient. The following calculation uses IUPAC-standard atomic masses to determine the precise monoisotopic mass for the

ion used in positive electrospray ionization (ESI+).

Atomic Mass Constants:

- : 12.000000 u^[1]
- : 13.003355 u^[1]
- : 14.003074 u
- : 15.000109 u
- : 1.007825 u
- : 31.972071 u

Calculation for Neutral Molecule (

):

- Carbon (

):

- Carbon-13 (

):

- Nitrogen (

):

- Nitrogen-15 (

):

- Hydrogen (

):

- Sulfur (

):

Total Monoisotopic Mass:170.030311 Da

LC-MS/MS Target Ion (

):

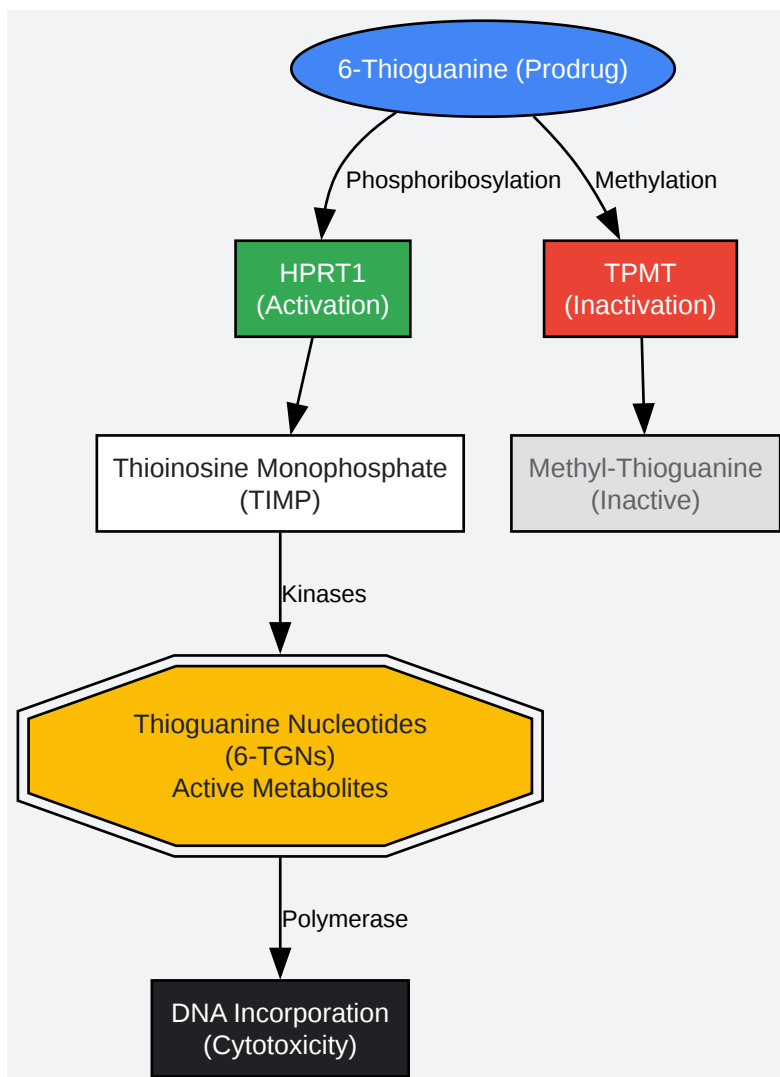
- Add proton (

):

Part 2: Metabolic Context & Mechanism

Understanding the metabolic fate of 6-TG is crucial for selecting the correct analyte. 6-TG is a prodrug that must be activated to Thioguanine Nucleotides (TGNs) to exert cytotoxicity, while competing pathways (TPMT) inactivate it.

Thiopurine Signaling Pathway



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Figure 1: Metabolic divergence of 6-Thioguanine.[2][3] HPRT activates the drug, while TPMT shunts it toward inactive methylated forms.[2][4] The labeled IS tracks the parent drug.

Part 3: Validated Analytical Protocol (LC-MS/MS)

This protocol utilizes the

-TG internal standard for the quantification of intracellular 6-TG in red blood cells (RBCs).

Sample Preparation (Protein Precipitation)

Principle: Thiopurines are sensitive to oxidation. The inclusion of Dithiothreitol (DTT) is critical to prevent the formation of disulfide dimers during extraction.

- Isolation: Centrifuge whole blood (EDTA) at 1000 x g for 10 min. Remove plasma and buffy coat. Wash RBCs 2x with saline.
- Lysis: Aliquot 100 μ L washed RBCs into a tube. Add 100 μ L water to lyse.
- IS Addition: Add 20 μ L of
-TG working solution (50 ng/mL in methanol).
- Stabilization: Add 20 μ L of 0.1 M DTT.
- Precipitation: Add 200 μ L of 10% Perchloric Acid (PCA) or Methanol/Acetonitrile (1:1). Vortex vigorously for 30s.
- Clarification: Centrifuge at 14,000 x g for 10 min at 4°C.
- Hydrolysis (Optional): If measuring total TGNs converted back to base, boil supernatant at 100°C for 45 min (acid hydrolysis). For free base measurement, skip.
- Injection: Transfer supernatant to autosampler vial.

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters Acquity HSS T3, 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 0-1 min (2% B), 1-4 min (Linear to 90% B), 4-5 min (Hold 90% B).

MRM Transitions (Positive Mode):

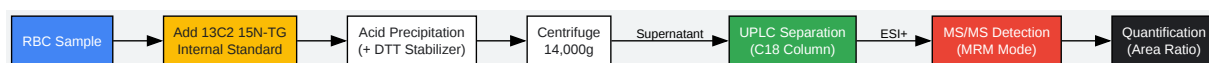
Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Mechanism
6-TG (Native)	168.0	151.0	25	Loss of
-TG (IS)	171.0	154.0	25	Loss of (Retains labels)

Note: If the

label is on the exocyclic amine, the product ion for the IS will shift differently. The transition 171.0 -> 154.0 assumes the

is within the purine ring.

Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow for quantifying Thioguanine using stable isotope dilution.

Part 4: Scientific Rationale & Troubleshooting

Why over Deuterium ()?

- **Stability:** Deuterium on heteroatoms (N-H, S-H) in thioguanine is labile and exchanges with solvent protons, causing signal loss. Carbon-13 and Nitrogen-15 are non-exchangeable.
- **Retention Time:** Deuterated compounds often elute slightly earlier than non-deuterated analogs (chromatographic isotope effect), causing them to experience different matrix effects.

analogs co-elute perfectly with the analyte.

Cross-Talk Interference

Ensure the mass shift (+3 Da) is sufficient to avoid isotopic overlap.

- Natural abundance of (4.2%) creates a naturally occurring M+2 peak in the unlabeled drug.
- The M+3 shift of this IS is sufficient to avoid interference from the natural M+2 isotope of the drug.

References

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Sources

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